

# Application Notes and Protocols: Scale-up Synthesis and Biological Evaluation of Myceliothermophin E

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## Compound of Interest

Compound Name: *Myceliothermophin E*

Cat. No.: B15595413

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## Introduction

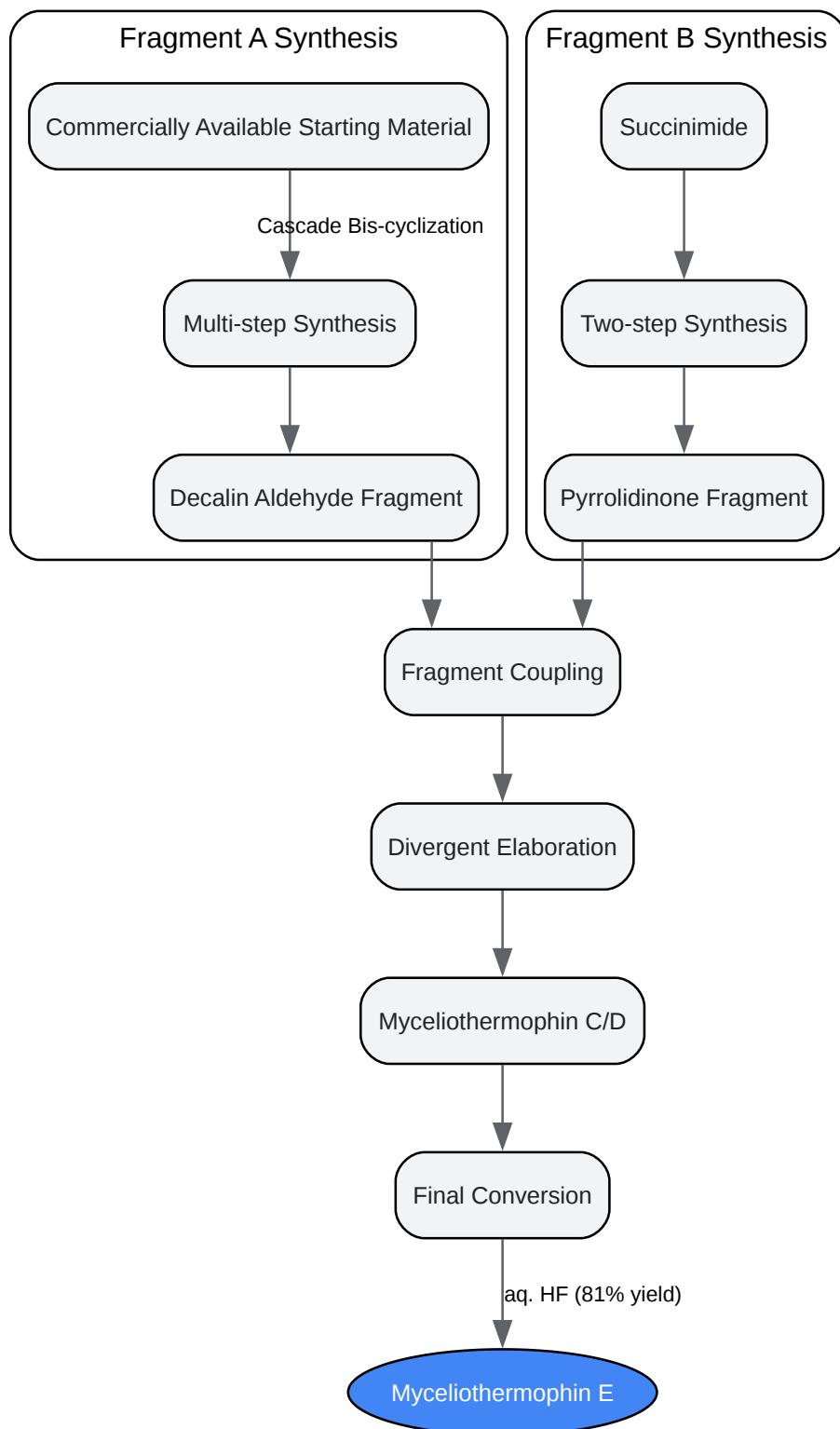
**Myceliothermophin E** is a fungal polyketide natural product that has demonstrated potent cytotoxic activity against a panel of human cancer cell lines.<sup>[1]</sup> Isolated from the thermophilic fungus *Myceliothermophila*, this complex molecule features a trans-fused decalin core and a tetramic acid moiety, which are common structural motifs in a variety of biologically active natural products.<sup>[2]</sup> The significant anticancer potential of **Myceliothermophin E** necessitates a reliable and scalable synthetic route to provide sufficient quantities for in-depth biological investigations and preclinical development. This document provides detailed protocols for a convergent total synthesis of **Myceliothermophin E**, based on the work of Nicolaou and colleagues, as well as standardized methods for evaluating its cytotoxic effects and a proposed mechanism of action for further investigation.

## Chemical Synthesis

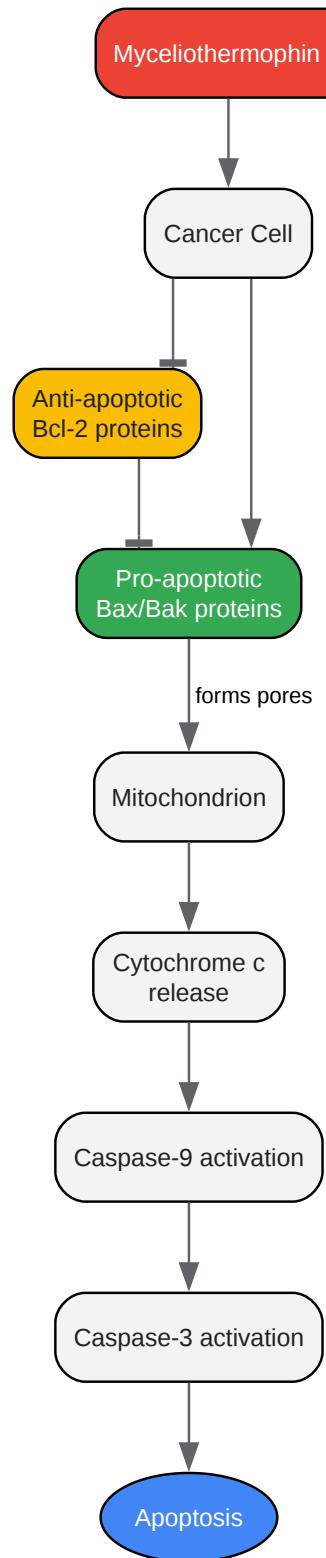
The total synthesis of **Myceliothermophin E** is achieved through a convergent strategy, which involves the preparation of two key fragments: a complex decalin aldehyde and a pyrrolidinone building block. These fragments are then coupled and elaborated to afford the final natural product.

## Synthetic Workflow

## Overall Synthetic Workflow for Myceliothermophin E



## Hypothetical Signaling Pathway of Myceliothermophin E-Induced Apoptosis

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## References

- 1. researchgate.net [researchgate.net]
- 2. Total Synthesis of Myceliothermophins C, D and E - PMC [pmc.ncbi.nlm.nih.gov]
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